

An In-depth Technical Guide to Sprodiamide: A Dysprosium-Based MRI Contrast Agent

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Compound of Interest

Compound Name:	Sprodiamide
CAS No.:	167165-71-1
Cat. No.:	B15622231

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Abstract

Sprodiamide, also known by its chemical designation Dy-DTPA-BMA, is a dysprosium-based, paramagnetic contrast agent developed for magnetic resonance imaging (MRI). As a T2 or "negative" contrast agent, it primarily functions by shortening the transverse relaxation time (T2) of water protons in its vicinity. This effect leads to a reduction in signal intensity on T2-weighted MR images, a characteristic leveraged to enhance the delineation between normal and pathological tissues, particularly in perfusion imaging of the brain and myocardium. This technical guide provides a comprehensive overview of the known physical and chemical properties of **Sprodiamide**, its mechanism of action, and available experimental insights. Due to the limited availability of detailed public data, this guide synthesizes information from academic literature and chemical supplier specifications.

Core Physical and Chemical Properties

Detailed experimental data on many of **Sprodiamide**'s physical properties are not widely published. The following tables summarize the available information, noting where data is

currently unavailable.

Table 1: General and Chemical Properties of **Sprodiamide**

Property	Value	Source(s)
IUPAC Name	dysprosium(III) 5,8-bis(carboxylatomethyl)-11-(2-(methylamino)-2-oxoethyl)-3-oxo-2,5,8,11-tetraazatridecan-13-oate	
Synonyms	Dy-DTPA-BMA; S-043	[1]
CAS Number	128470-17-7	
Chemical Formula	C ₁₆ H ₂₆ DyN ₅ O ₈	
Molecular Weight	578.91 g/mol	

Table 2: Physicochemical Data for **Sprodiamide**

Property	Value/Information	Source(s)
Melting Point	Data not publicly available	
Boiling Point	Data not publicly available	
Solubility	Soluble in DMSO	
pKa	Data not publicly available	
Appearance	Solid (assumed from storage information)	
Stability	Store at 0-4°C for short term (days to weeks) or -20°C for long term (months to years). Should be kept dry and in the dark.	

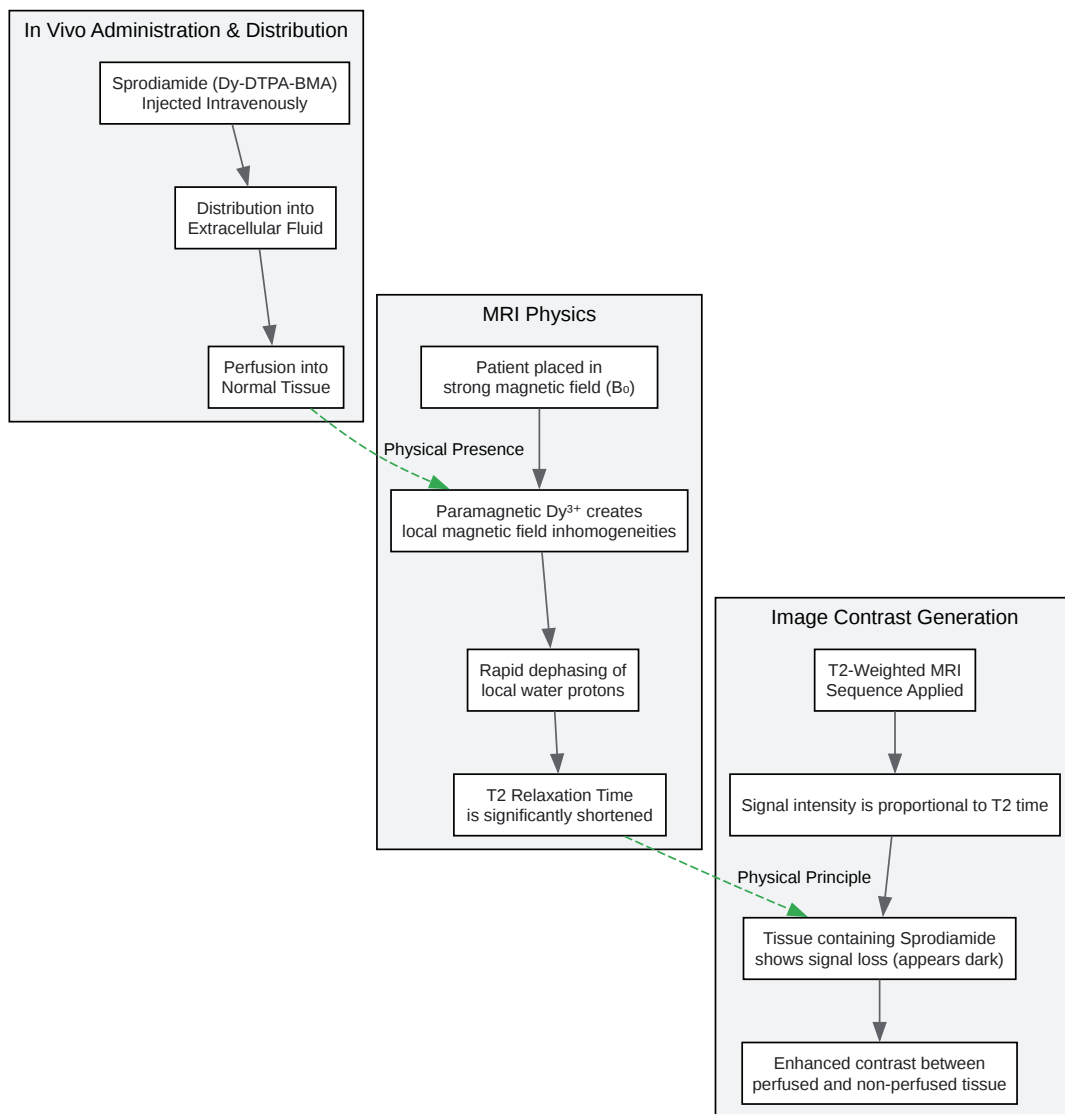
Mechanism of Action

Sprodiamide functions as a magnetic susceptibility-based MRI contrast agent. The core of its functionality lies in the paramagnetic properties of the chelated dysprosium (Dy^{3+}) ion.

- **Paramagnetism of Dysprosium:** The Dy^{3+} ion possesses a large magnetic moment due to its unpaired electrons.
- **Local Magnetic Field Disruption:** When placed in the strong magnetic field of an MRI scanner, the **Sprodiamide** complex creates significant local magnetic field inhomogeneities in the surrounding tissue.
- **T2 Relaxation Shortening:** These local field variations cause nearby water protons to dephase rapidly, leading to a dramatic shortening of the T2 relaxation time.
- **Signal Intensity Reduction:** In T2-weighted MRI sequences, tissues with shorter T2 relaxation times appear darker. Therefore, when **Sprodiamide** is administered intravenously, it distributes into normally perfused tissues, causing a signal loss in those areas.^[1] Pathological areas with altered perfusion, such as in acute myocardial infarction or cerebral ischemia, will show a different signal intensity, allowing for their delineation.^{[1][2]}

The following diagram illustrates the general workflow of how a T2 contrast agent like **Sprodiamide** enhances MRI images.

Mechanism of T2 Contrast Enhancement by Sprodiamide



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Caption: Workflow of **Sprodiamide**'s action in T2-weighted MRI.

Experimental Protocols

Detailed, publicly available protocols for the specific synthesis of **Sprodiamide** (CAS 128470-17-7) and the experimental determination of its physicochemical properties are scarce. However, the synthesis of dysprosium chelates like Dy-DTPA-BMA generally follows established coordination chemistry principles.

General Synthesis Protocol for Dy-DTPA-BMA Type Chelates

The synthesis involves two main stages: the creation of the organic chelating ligand (DTPA-BMA) and the subsequent complexation with a dysprosium salt.

Step 1: Synthesis of the Ligand (DTPA-bis(methylamide)) The chelating ligand, diethylenetriaminepentaacetic acid-bis(methylamide) (DTPA-BMA), is synthesized from its parent molecule, DTPA.

- **Activation of DTPA:** Diethylenetriaminepentaacetic dianhydride is often used as a starting material. It is formed by reacting DTPA with a dehydrating agent like acetic anhydride.
- **Amidation:** The DTPA dianhydride is then reacted with two equivalents of methylamine in an appropriate aprotic solvent. The amine attacks the carbonyl groups of the anhydride, opening the rings to form the bis(methylamide) derivative.
- **Purification:** The resulting DTPA-BMA ligand is then purified, typically through crystallization or chromatography, to remove unreacted starting materials and side products.

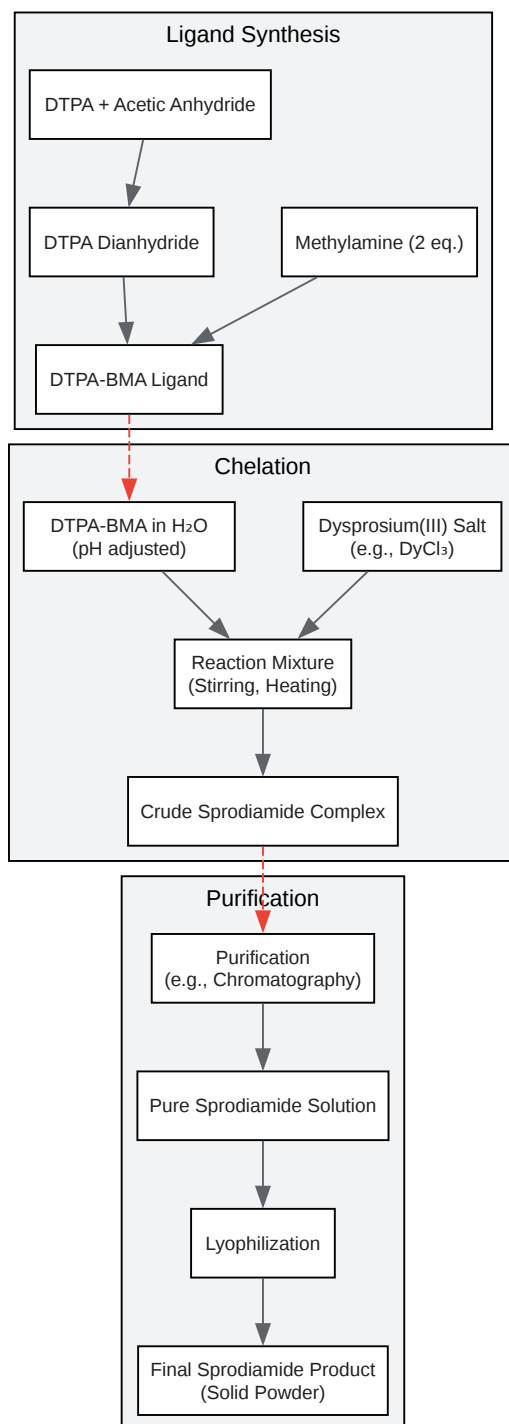
Step 2: Chelation with Dysprosium(III)

- **Dissolution:** The purified DTPA-BMA ligand is dissolved in purified water, and the pH is carefully adjusted with a base (e.g., NaOH or KOH) to deprotonate the carboxylic acid groups, making them available for coordination.
- **Addition of Dysprosium Salt:** A solution of a dysprosium salt, typically dysprosium(III) chloride (DyCl_3) or dysprosium(III) oxide (Dy_2O_3) dissolved in acid, is added stoichiometrically to the ligand solution.

- **Complexation and pH Control:** The reaction mixture is stirred, often with gentle heating, to facilitate the formation of the coordination complex. The pH is monitored and maintained in a specific range to ensure complete and stable chelation and to prevent the precipitation of dysprosium hydroxide.
- **Purification and Isolation:** The final **Sprodiamide** complex is purified to remove any unchelated dysprosium ions and other impurities. This may involve techniques like ion-exchange chromatography or nanofiltration. The final product is often isolated as a solid by lyophilization.

The following diagram outlines this generalized synthesis workflow.

Generalized Synthesis of Sprodiamide (Dy-DTPA-BMA)

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Caption: Generalized workflow for the synthesis of **Sprodiamide**.

Protocol for Physicochemical Characterization

While specific experimental results for **Sprodiamide** are not available, a general protocol for characterizing a new metal-based MRI contrast agent would include the following steps:

- Structural Verification:
 - Mass Spectrometry (MS): To confirm the molecular weight of the final complex.
 - Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR to verify the structure of the organic ligand framework.
 - Elemental Analysis: To confirm the elemental composition (C, H, N, Dy) of the final product.
- Purity Assessment:
 - High-Performance Liquid Chromatography (HPLC): To determine the purity of the compound and quantify any impurities.
- Solubility Determination:
 - A known excess amount of **Sprodiamide** is added to a specific volume of a solvent (e.g., water, DMSO, ethanol).
 - The mixture is agitated at a constant temperature for a set period (e.g., 24 hours) to reach equilibrium.
 - The solution is filtered to remove undissolved solid.
 - The concentration of **Sprodiamide** in the filtrate is measured using a suitable analytical technique (e.g., HPLC with UV detection or inductively coupled plasma mass spectrometry [ICP-MS] for dysprosium content). This concentration represents the solubility.
- Stability Studies:
 - pH Stability: Solutions of **Sprodiamide** are prepared at various pH levels and stored for a defined period. The integrity of the complex is monitored over time by HPLC to check for

degradation.

- Thermal Stability: Solid samples and solutions are stored at elevated temperatures (accelerated stability testing) and monitored for degradation.
- In-vitro Serum Stability: **Sprodiamide** is incubated in human serum at 37°C, and samples are taken at various time points to assess the stability of the complex and measure any potential release of free Dy³⁺ ions via techniques like ICP-MS after ultrafiltration.

Summary and Future Directions

Sprodiamide (Dy-DTPA-BMA) is a specialized T2-shortening MRI contrast agent whose paramagnetic properties are effective for perfusion imaging. While its fundamental chemical identity and mechanism of action are established, there is a notable lack of detailed, publicly accessible data regarding its specific physicochemical properties and the precise protocols used in its manufacture and characterization. For drug development professionals, this highlights the necessity of either de novo experimental determination of these parameters or access to proprietary manufacturer data for comprehensive evaluation. Future research could focus on publishing these fundamental characteristics to provide a more complete profile for the scientific community, aiding in the development of next-generation dysprosium-based contrast agents with improved stability and efficacy.

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